

# Morpholinosulfur Trifluoride: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *Morpholinosulfur trifluoride*

Cat. No.: *B041453*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the physical constants of **morpholinosulfur trifluoride**. The information is curated for researchers, scientists, and professionals in the field of drug development who utilize this reagent in their work. This document presents quantitative data in a structured format, outlines experimental protocols for key characterization techniques, and includes visualizations of a typical synthetic application.

## Core Physical Constants

**Morpholinosulfur trifluoride** is a versatile fluorinating agent with a range of physical properties that are critical to its handling, storage, and reactivity. A summary of these key physical constants is provided in the table below for easy reference and comparison.

Physical Constant	Value	Source(s)
Molecular Formula	C4H8F3NOS	<a href="#">[1]</a>
Molecular Weight	175.17 g/mol	<a href="#">[1]</a>
Appearance	Colorless to light yellow liquid	
Boiling Point	41-42 °C @ 0.5 mmHg	<a href="#">[1]</a>
Density	1.436 g/mL at 25 °C	<a href="#">[1]</a>
Refractive Index (n <sub>20/D</sub> )	1.454	<a href="#">[1]</a>
Flash Point	76 °C (169 °F)	
Melting Point	175 °C (decomposes)	
Solubility	Reacts with water	<a href="#">[1]</a>

## Experimental Protocols

Accurate determination of the physical constants of a reactive compound like **morpholinosulfur trifluoride** requires careful experimental design and execution. The following sections detail the methodologies for key experiments.

### Determination of Boiling Point (Micro-Boiling Point Method)

Given the reactivity and the need for small sample volumes, the micro-boiling point method using a Thiele tube is a suitable technique.[\[2\]](#)[\[3\]](#)

Materials:

- **Morpholinosulfur trifluoride** sample
- Capillary tube (one end sealed)
- Thermometer
- Thiele tube filled with mineral oil

- Small test tube
- Rubber band or wire for attachment
- Heating source (e.g., Bunsen burner or hot plate)

**Procedure:**

- A small amount of **morpholinosulfur trifluoride** is placed into the small test tube.
- The capillary tube, with its open end down, is placed inside the test tube containing the sample.
- The test tube is attached to the thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The thermometer and test tube assembly are immersed in the Thiele tube containing mineral oil.
- The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the apparatus is allowed to cool slowly.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.<sup>[3]</sup> This observation should be made at a recorded atmospheric pressure.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for the structural elucidation and purity assessment of **morpholinosulfur trifluoride**.

**Sample Preparation:**

- Due to the moisture sensitivity of the compound, all glassware must be thoroughly dried.

- A small amount of **morpholinosulfur trifluoride** is dissolved in a suitable deuterated solvent (e.g., CDCl<sub>3</sub>) inside a glovebox or under an inert atmosphere to prevent hydrolysis.
- The solution is then transferred to an NMR tube, which is subsequently capped and sealed.

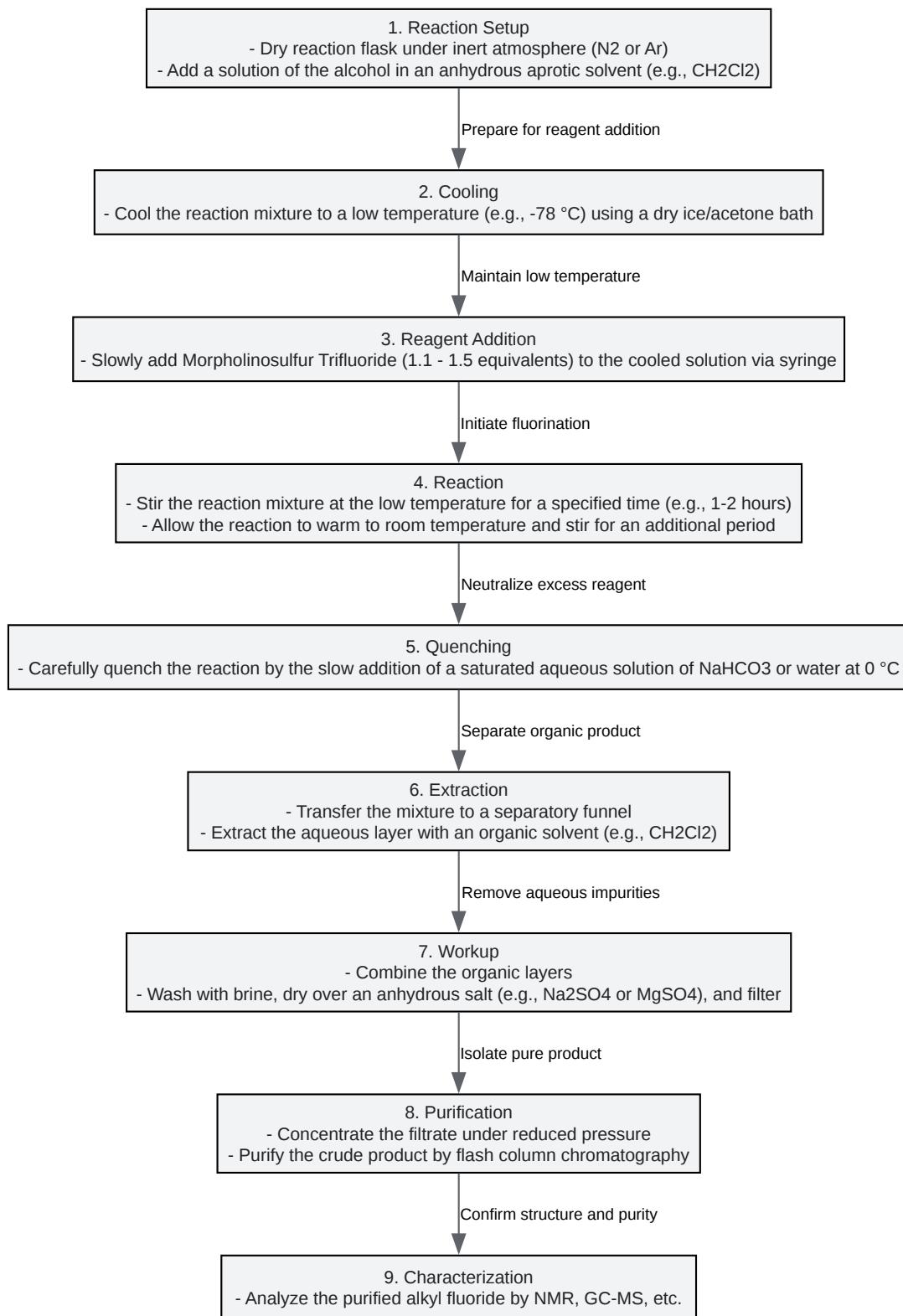
Data Acquisition (<sup>1</sup>H NMR):

- A standard <sup>1</sup>H NMR spectrum is acquired. The spectrum is expected to show signals corresponding to the protons of the morpholine ring.[\[4\]](#)
- The chemical shifts, multiplicities, and integration of the signals provide information about the structure and purity of the compound.

## Synthetic Application: Deoxofluorination of an Alcohol

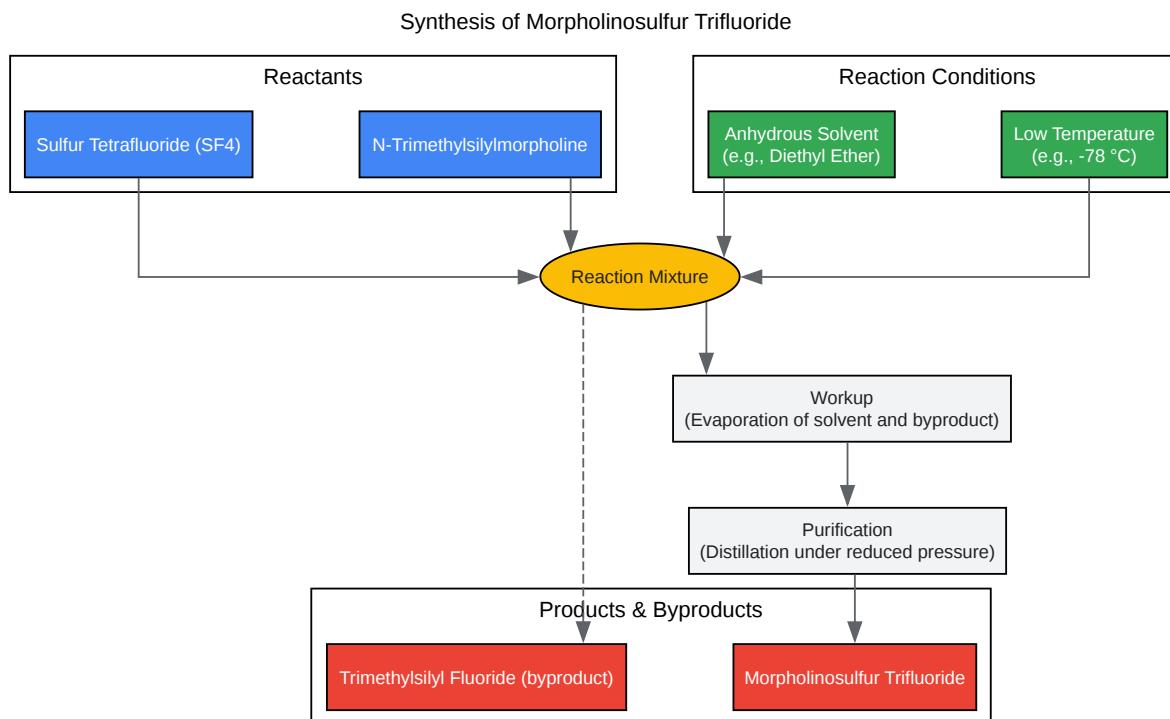
**Morpholinosulfur trifluoride** is widely used as a deoxofluorinating agent, converting alcohols to alkyl fluorides.[\[1\]](#)[\[5\]](#) A logical workflow for a typical deoxofluorination reaction is presented below.

## General Workflow for Deoxofluorination of an Alcohol

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## General Deoxofluorination Workflow

The synthesis of **morpholinosulfur trifluoride** itself is a key process for its application. A simplified logical diagram for its preparation is shown below.[6]



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### Synthesis of Morpholinosulfur Trifluoride

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